

A Comparative Dosimetry Guide to Rubidium-82 from Different Strontium-82 Generators

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Compound of Interest

Compound Name: Strontium-82

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This guide provides an objective comparison of the dosimetry of Rubidium-82 (Rb-82) obtained from different **Strontium-82** (Sr-82) generators used in Positron Emission Tomography (PET) myocardial perfusion imaging. The information presented is based on available experimental data and regulatory documents, focusing on key performance characteristics that influence patient radiation dose.

Executive Summary

Rubidium-82 PET imaging is a valuable tool for assessing myocardial perfusion, offering advantages in terms of rapid workflow and lower radiation exposure compared to some other nuclear imaging techniques. The primary source of Rb-82 for clinical use is a Sr-82/Rb-82 generator system. This guide focuses on two commercially available generators: CardioGen-82® and RUBY-FILL®. While both systems provide sterile, nonpyrogenic Rb-82 chloride for intravenous administration, they exhibit differences in their design, elution characteristics, and reported efficiency, which can have implications for patient dosimetry.

A critical aspect of Sr-82/Rb-82 generator dosimetry is the potential for breakthrough of the parent radionuclide, Sr-82, and its impurity, Strontium-85 (Sr-85). This breakthrough can lead to a significant and unintended radiation dose to the patient, particularly to the bone marrow.^[1] Therefore, strict adherence to daily quality control procedures is paramount for patient safety.

Comparative Analysis of Sr-82/Rb-82 Generators

The following tables summarize the key specifications and performance data for the CardioGen-82® and RUBY-FILL® generators.

Table 1: Generator Specifications

Feature	CardioGen-82®	RUBY-FILL®
Manufacturer	Bracco Diagnostics Inc.	Jubilant DraxImage Inc.
Sr-82 Activity at Calibration	3.33 - 5.55 GBq (90 - 150 mCi) [2]	3.145 - 4.255 GBq (85 - 115 mCi)[2]
Elution Flow Rate	Fixed at 50 mL/min (Model 510) or user-selectable 20 or 50 mL/min (Model 1700)[2][3]	User-adjustable from 15 to 30 mL/min[3]
Recommended Patient Dose	1110-2220 MBq (30-60 mCi) for Model 510; 10-30 MBq/kg for Model 1700[2][4]	10-30 MBq/kg (0.27-0.81 mCi/kg)[2][3]
Maximum Elution Volume	17 L[5]	Not specified in the same terms, but has a clinical shelf-life of approximately 30% longer than CardioGen-82®[3]
Generator Shelf-life	42 days post-calibration[5]	Longer clinical shelf-life reported[3]

Table 2: Comparative Rb-82 Yield and Efficiency

Parameter	CardioGen-82®	RUBY-FILL®
Reported Daily QA ⁸² Rb Activity (Start of Use)	2.3 ± 0.2 GBq	3.0 ± 0.2 GBq
Measurement Method for Daily QA	Dose-calibrator 'maximum' of a 50 mL elution at 50 mL/min[3]	Integrated 'total' of a 35 mL elution at 20 mL/min[3]
Underestimation of Integrated Total Activity by 'Maximum' Method	~24%[3][6]	N/A
Estimated ⁸² Rb Production Efficiency (Integrated Total Activity)	88 ± 4%[3][6]	95 ± 4%[3][6]

Data from a comparative study of 9 CardioGen-82® and 9 RUBY-FILL® generators.[3][6]

The data suggests that the RUBY-FILL® generator demonstrates a higher Rb-82 production efficiency compared to the CardioGen-82® when measured on a common scale.[3][6] The different methods for daily quality assurance activity measurement contribute to a significant underestimation of the total eluted Rb-82 activity for the CardioGen-82® system.[3][6]

Patient Radiation Dosimetry

The radiation dose to the patient from an Rb-82 PET scan is primarily from the injected Rb-82, but can be significantly increased by Sr-82 and Sr-85 breakthrough.

Table 3: Estimated Absorbed Radiation Doses from a 2220 MBq (60 mCi) Injection of Rb-82

Organ	Absorbed Dose (mGy/2220 MBq)	Absorbed Dose (rad/60 mCi)
Kidneys	12.9	1.29
Heart Wall	8.57	0.857
Lungs	6.57	0.657
Liver	4.44	0.444
Spleen	4.22	0.422
Pancreas	4.0	0.40
Thyroid	3.78	0.378
Adrenals	3.55	0.355
Small Intestine	3.33	0.333
Uterus	2.89	0.289
Ovaries	2.67	0.267
Testes	2.22	0.222
Red Marrow	2.0	0.20
Total Body	1.11	0.111

Source: CardioGen-82® Prescribing Information.[4]

For a typical clinical rest/stress Rb-82 PET scan with a total injected activity of 2960 MBq (80 mCi), the mean effective dose is approximately 3.7 mSv.[7] The organs receiving the highest absorbed doses are the kidneys, heart wall, and lungs.[7][8]

Experimental Protocols

Rubidium-82 Elution and Assay

The following is a generalized protocol for the daily elution and assay of Rb-82 from a Sr-82/Rb-82 generator. Specific details may vary between generator models and infusion systems.

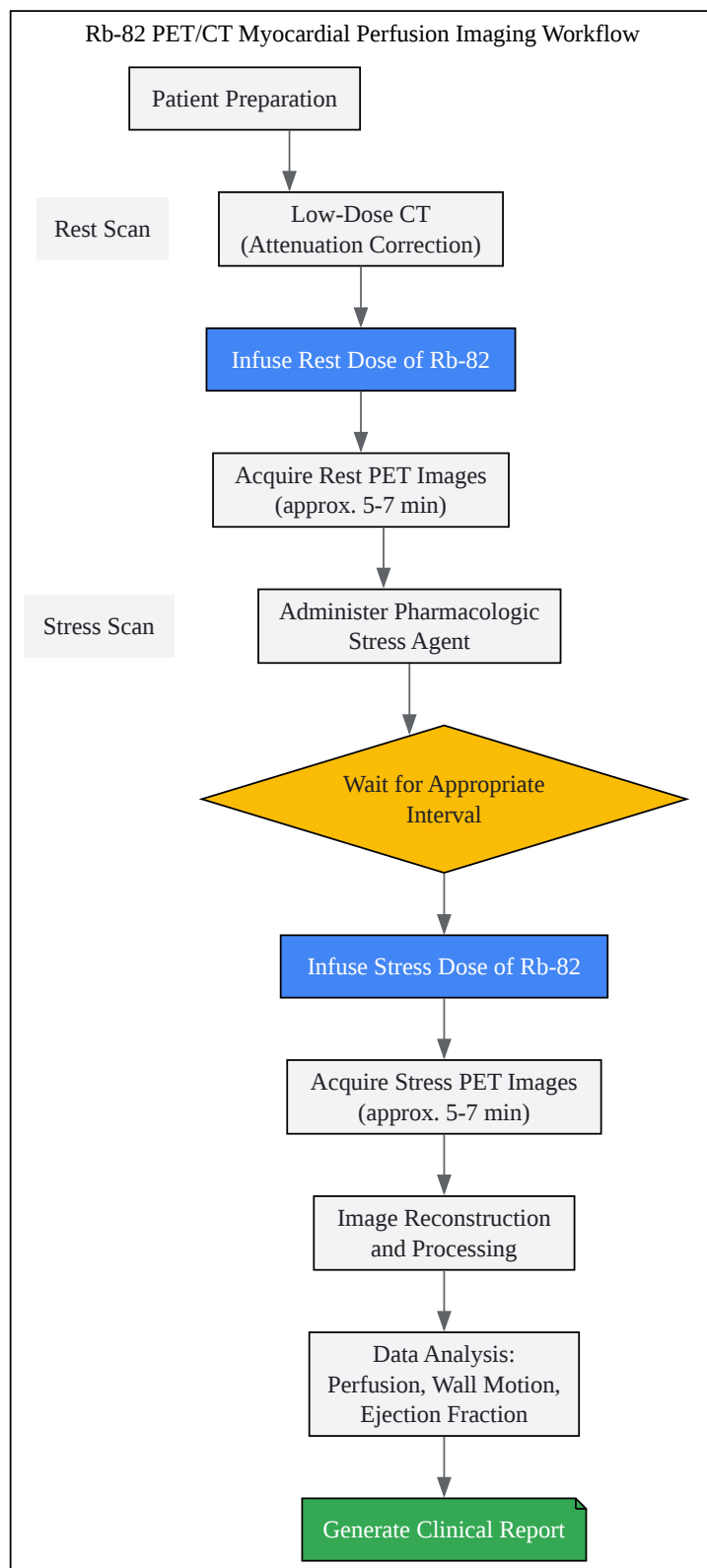
- **System Preparation:** Ensure the infusion system is properly set up according to the manufacturer's instructions. Use only additive-free 0.9% Sodium Chloride Injection USP for elution.[9][10]
- **First Elution (Column Wash):** Aseptically elute the generator with 50 mL of saline and discard the eluate. This step is performed daily before the first patient dose to wash the generator column.[4][10]
- **Generator Regeneration:** Allow at least 10 minutes for the Rb-82 to regenerate after elution.[4][10]
- **Test Elution for Assay:** Elute the generator with a specified volume and flow rate (e.g., 50 mL at 50 mL/min for CardioGen-82®) into a shielded vial.[4] Note the exact end of elution (EOE) time.
- **Rb-82 Activity Measurement:** Using a calibrated dose calibrator, measure the activity of the collected eluate at a specific time post-EOE.
- **Decay Correction:** Correct the measured activity back to the EOE time using the appropriate decay factor for Rb-82 (half-life \approx 75 seconds).[4]

Strontium-82 and Strontium-85 Breakthrough Testing

This is a critical daily quality control procedure to ensure patient safety.

- **Sample Preparation:** Use the eluate sample collected for the Rb-82 assay.
- **Rb-82 Decay:** Allow the sample to decay for at least one hour to ensure all Rb-82 has decayed.[4]
- **Measurement:** Measure the activity of the decayed sample in a dose calibrator at the appropriate setting for Sr-82.
- **Calculation:**
 - Calculate the amount of Sr-82 breakthrough.

Clinical Workflow for Rb-82 PET Myocardial Perfusion Imaging



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